

How to dissolve and store Bms493 for research.

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Compound of Interest

Compound Name: Bms493

Cat. No.: B1667216

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Application Notes and Protocols for BMS-493

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Introduction

BMS-493 is a potent and selective pan-retinoic acid receptor (RAR) inverse agonist.[1][2][3] It functions by enhancing the interaction between RARs and nuclear corepressors, thereby inhibiting the transcriptional activation of RAR target genes.[3] This activity makes BMS-493 a valuable tool for studying the physiological and pathological roles of retinoic acid signaling in various biological processes, including cell differentiation, proliferation, and apoptosis.[1][4] These application notes provide detailed protocols for the dissolution, storage, and use of BMS-493 in both in vitro and in vivo research settings.

Data Presentation

Chemical Information

| Property | Value | Reference |
|-------------------|------------------------------------------------|-----------|
| Molecular Formula | C ₂₉ H ₂₄ O ₂ | [3] |
| Molecular Weight | 404.50 g/mol | [1] |
| CAS Number | 215030-90-3 | [3] |

Solubility Data

| Solvent | Maximum Concentration | Notes | Reference |
|---------|-----------------------|-------------------------------------------------------|---------------------|
| DMSO | 87 mg/mL (215.08 mM) | Use fresh, moisture-free DMSO for optimal solubility. | [2] |

Biological Activity

| Target | Activity | IC ₅₀ | Reference |
|----------------------|-----------------|--------------------------|---------------------|
| RAR α (Human) | Inverse agonist | 114 nM | [5] |
| RAR β (Human) | Inverse agonist | pIC ₅₀ : 8.54 | [5] |
| RAR γ (Human) | Inverse agonist | pIC ₅₀ : 7.0 | [5] |

Recommended Working Concentrations for In Vitro Studies

| Application | Cell Type | Concentration | Duration | Reference |
|-------------------------------|------------------|---------------|----------|---------------------|
| Inhibition of Differentiation | ALDHhi UCB cells | 100 nM | 6 days | [1] |
| Cardiomyocyte Differentiation | Human iPSCs | 1 μ M | 4-8 days | [6] |

Experimental Protocols

Protocol 1: Preparation of BMS-493 Stock Solution

Materials:

- BMS-493 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, light-protecting microcentrifuge tubes

Procedure:

- Allow the BMS-493 vial to equilibrate to room temperature before opening.
- To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO to the vial of BMS-493 powder. For example, to 1 mg of BMS-493 (MW: 404.50), add 247.2 μ L of DMSO.
- Vortex briefly to dissolve the powder completely. Gentle warming to 37°C for 3-5 minutes can aid in solubilization.
- Aliquot the stock solution into sterile, light-protecting microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.^[1]

Protocol 2: In Vitro Treatment of Cells with BMS-493

Materials:

- Cultured cells of interest
- Complete cell culture medium
- BMS-493 stock solution (from Protocol 1)
- Vehicle control (DMSO)

Procedure:

- Seed cells in appropriate culture vessels and allow them to adhere or reach the desired confluency according to your experimental design.
- Prepare the working solution of BMS-493 by diluting the stock solution directly into pre-warmed complete cell culture medium to the final desired concentration (e.g., 100 nM or 1 μ M).

- Prepare a vehicle control by adding the same volume of DMSO to an equal volume of culture medium. The final concentration of DMSO should typically not exceed 0.1-0.5% to avoid solvent toxicity.
- Remove the existing medium from the cells and replace it with the medium containing BMS-493 or the vehicle control.
- Incubate the cells for the desired duration (e.g., 24, 48, or 72 hours, or for longer-term differentiation protocols).^{[1][6]}
- Proceed with downstream analysis, such as cell viability assays, gene expression analysis, or functional assays.

Protocol 3: Preparation of BMS-493 for In Vivo Administration in Mice

This protocol is a general guideline and should be optimized for specific animal models and experimental goals.

Materials:

- BMS-493 stock solution in DMSO (e.g., 10 mg/mL or 27 mg/mL)^[2]
- PEG300
- Tween 80
- Sterile ddH₂O or saline
- Corn oil (alternative vehicle)
- Sterile tubes for mixing

Procedure for PEG300/Tween 80 Formulation:^[2]

- As an example, to prepare a 1 mL working solution, add 50 µL of a 27 mg/mL BMS-493 stock solution in DMSO to 400 µL of PEG300.

- Mix thoroughly until the solution is clear.
- Add 50 μ L of Tween 80 to the mixture and mix until clear.
- Add 500 μ L of sterile ddH₂O or saline to bring the final volume to 1 mL.
- This solution should be used immediately after preparation.

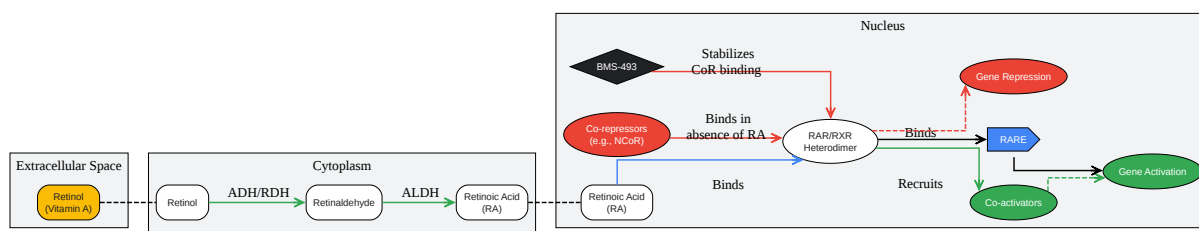
Procedure for Corn Oil Formulation:[2]

- As an example, to prepare a 1 mL working solution, add 50 μ L of a 10 mg/mL BMS-493 stock solution in DMSO to 950 μ L of corn oil.
- Mix thoroughly until a uniform suspension is achieved.
- This solution should be used immediately after preparation.

Administration:

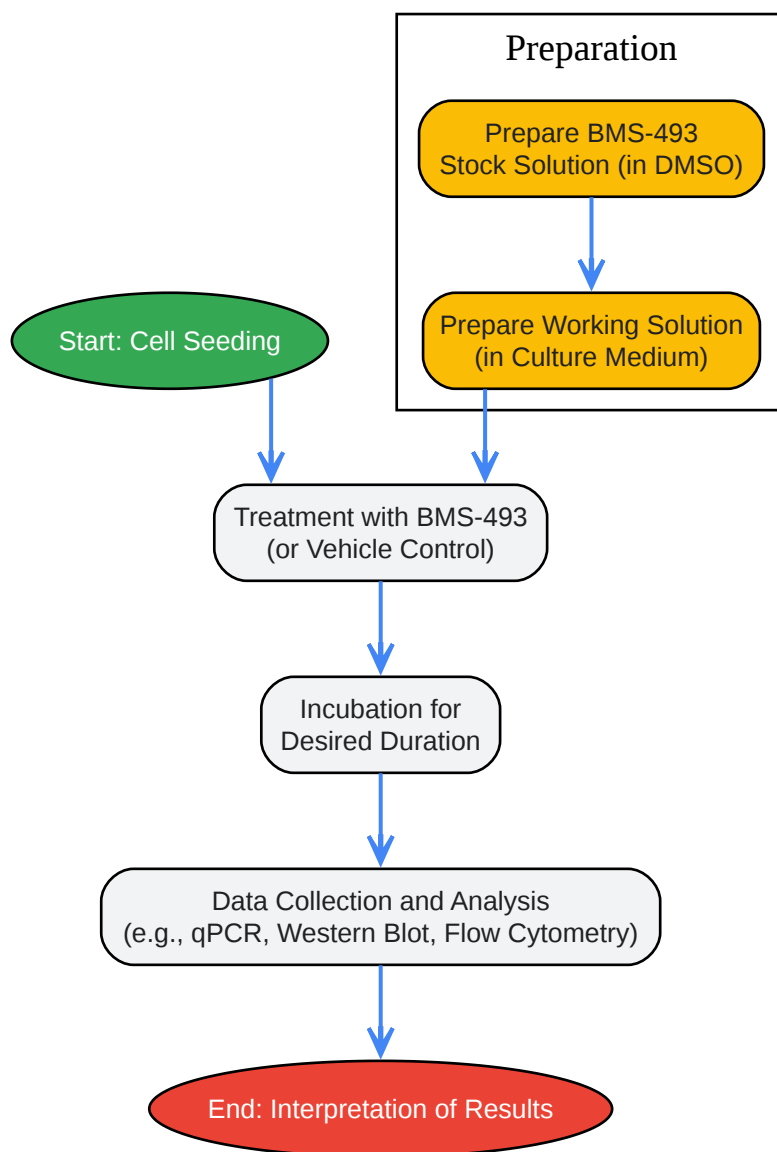
- The route of administration (e.g., oral gavage, intraperitoneal injection) and the dosage of BMS-493 must be determined based on the specific experimental design and animal model.

Mandatory Visualization



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Caption: Retinoic Acid Signaling Pathway and the Mechanism of Action of BMS-493.



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Caption: General Experimental Workflow for In Vitro Studies Using BMS-493.

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